

Technical Guide: Undecanal, 2-ethylidene- (CAS 6720-16-7)

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Compound of Interest

Compound Name: Undecanal, 2-ethylidene-

CAS No.: 6720-16-7

Cat. No.: B1615533

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Nomenclature, Synthesis, and Structural Identification in R&D[1][2][3]

Executive Summary

Undecanal, 2-ethylidene- (CAS 6720-16-7) is a specialized

-unsaturated aldehyde utilized primarily in the fragrance industry and as a functional malodor counteractant.[1][2][3] Its structural uniqueness lies in the steric bulk of the

-substituent (a nonyl chain) combined with the reactivity of the conjugated ethylidene system. [1][2][3]

For researchers and drug development professionals, precise identification of this molecule is critical due to the existence of conflicting nomenclature systems (IUPAC vs. CAS Index) and the potential for geometric isomerism (E/Z) which significantly impacts olfactory and biological activity.[1][2][3] This guide provides a definitive technical reference for the nomenclature, synthesis, and analytical verification of 2-ethylideneundecanal.[1][2][3]

Chemical Identity & Nomenclature Architecture

The nomenclature of CAS 6720-16-7 often causes confusion because it can be viewed either as a derivative of undecanal (modified at the 2-position) or as a derivative of butenal (with a long chain extension).[1][2][3]

2.1 Nomenclature Logic[1][2][3]

- CAS Index Name: **Undecanal, 2-ethylidene** [1][2][3][4][5]
 - Logic: Treats the longest carbon chain ending in the aldehyde (C11, undecanal) as the parent backbone. [1][2][3] The ethylidene group (=CH-CH₃) is treated as a substituent at position 2. [1][2][3]
- IUPAC Systematic Name: **2-Nonylbut-2-enal** (or 2-Nonyl-2-butenal) [1][2][3]
 - Logic: Selects the longest carbon chain containing both the aldehyde and the alkene double bond. [1][2][3] In this molecule, the alkene chain is 4 carbons long (butenal). [1][2][3] The C9 chain (nonyl) is treated as a substituent at position 2. [1][2][3]

2.2 Synonym Mapping & Identification Data

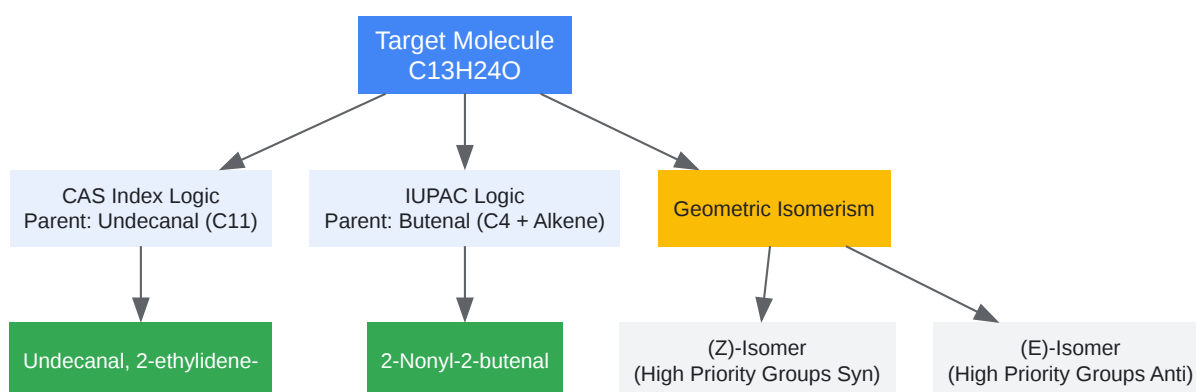
Identifier Type	Value	Notes
CAS Registry Number	6720-16-7	Primary key for regulatory searches. [1][2][3]
IUPAC Name	2-Nonylbut-2-enal	Preferred for structural clarity. [1][2][3]
Common Name	2-Ethylideneundecanal	Preferred in trade/fragrance. [1][2][3]
Molecular Formula	C ₁₃ H ₂₄ O	
Molecular Weight	196.33 g/mol	
SMILES	<chem>CCCCCCCCC(C=O)=CC</chem>	Useful for chemoinformatics. [1][2][3]
InChI Key	UDHFJAGCBKZYMB- UHFFFAOYSA-N	

2.3 Structural Isomerism (Geometric)

The double bond at the 2-position creates the possibility for E (Entgegen) and Z (Zusammen) isomers.[1][2][3]

- (Z)-Isomer: The aldehyde group (-CHO) and the methyl group of the ethylidene moiety are on the same side of the double bond.[1][2][3]
- (E)-Isomer: The aldehyde group and the methyl group are on opposite sides.[1][2][3]

Note: In many commercial preparations and patent literature (e.g., US20190010293A1), the (Z)-isomer is explicitly cited, though equilibrium mixtures are common in non-stereoselective synthesis.[1][2][3]



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Figure 1: Nomenclature hierarchy illustrating the divergence between CAS and IUPAC naming conventions for CAS 6720-16-7.

Synthesis & Reaction Mechanism[1][2][3]

The industrial synthesis of 2-ethylideneundecanal relies on a Crossed Aldol Condensation between Undecanal and Acetaldehyde.[1][2][3]

3.1 Reaction Logic

- Nucleophile: Undecanal (via enolate formation at the

-position).[1][2][3]

- Electrophile: Acetaldehyde.[1][2][3]
- Challenge: Acetaldehyde is highly reactive and prone to self-condensation (forming crotonaldehyde) or polymerization.[1][2][3]
- Solution: To favor the formation of the target C13 product, Undecanal is typically used in excess, or Acetaldehyde is added slowly to a buffered basic solution of Undecanal to maintain a low concentration of the electrophile relative to the nucleophile.[1][2][3]

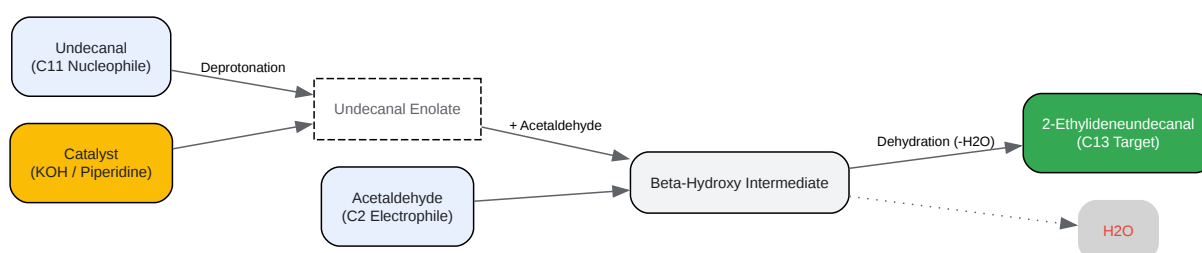
3.2 Mechanism Step-by-Step

- Enolization: Base removes an

-proton from Undecanal.[1][2][3]
- Nucleophilic Attack: The Undecanal enolate attacks the carbonyl carbon of Acetaldehyde.[1][2][3]
- Protonation: The resulting alkoxide is protonated to form the

-hydroxy aldehyde intermediate (Aldol).[1][2][3]
- Dehydration: Under heating or prolonged basic conditions, water is eliminated (E1cB mechanism) to form the

-unsaturated aldehyde (2-ethylideneundecanal).[1][2][3]



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Figure 2: Crossed Aldol Condensation pathway for the synthesis of 2-ethylideneundecanal.[1][2][3]

Experimental Protocol: Synthesis & Purification

Disclaimer: This protocol is a generalized methodology based on standard organic synthesis principles for

-alkyldienation.[1][2][3] Optimization is required for scale-up.

4.1 Reagents

- Undecanal (CAS 112-44-7): 1.0 eq[1][2][3]
- Acetaldehyde (CAS 75-07-0): 1.2 eq (Slow addition)[1][2][3]
- Base Catalyst: Potassium Hydroxide (KOH) or Piperidine/Acetic Acid[1][2][3]
- Solvent: Ethanol or Methanol (if using KOH); Toluene (if using amine/acid with Dean-Stark)[1][2][3]

4.2 Procedure

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and a pressure-equalizing addition funnel. Inert atmosphere (N₂) is recommended to prevent oxidation of the aldehyde.[1][2][3]
- Base Preparation: Dissolve KOH (0.05 eq) in Ethanol. Add Undecanal (1.0 eq) to the flask. Heat to 40-50°C.
- Addition: Add Acetaldehyde (1.2 eq) dropwise via the addition funnel over 2-4 hours. Crucial: Slow addition prevents acetaldehyde self-polymerization.[1][2][3]
- Reaction: Stir at 50°C for an additional 4 hours. Monitor via GC-MS until Undecanal conversion >90%.
- Quench: Cool to room temperature. Neutralize with dilute HCl to pH 7.

- Workup: Evaporate ethanol. Extract the residue with Ethyl Acetate.^{[1][2][3]} Wash with brine.^{[1][2][3]} Dry over MgSO₄.^{[1][2][3]}
- Purification: Perform fractional distillation under reduced pressure (vacuum).
 - Fraction 1: Unreacted Acetaldehyde/Ethanol.^{[1][2][3]}
 - Fraction 2: Unreacted Undecanal.^{[1][2][3]}
 - Fraction 3: 2-Ethylideneundecanal (Collect at approx. 130-140°C @ 1-2 mmHg - estimate based on MW).^{[1][2][3]}

Analytical Verification

To validate the identity of the synthesized material, use the following spectroscopic markers.

5.1 Gas Chromatography - Mass Spectrometry (GC-MS)

- Molecular Ion (M⁺): m/z 196^{[1][2][3]}
- Base Peak: Often m/z 55 (C₄H₇⁺) or m/z 41, characteristic of the unsaturated hydrocarbon chain.^{[1][2][3]}
- Alpha-Cleavage: Loss of the nonyl chain may show a fragment at m/z 69 (C₄H₅O⁺).^{[1][2][3]}
- McLafferty Rearrangement: Look for characteristic even-mass fragments if the chain length allows.^{[1][2][3]}

5.2 Nuclear Magnetic Resonance (NMR)

- ¹H NMR (CDCl₃, 400 MHz):
 - Aldehyde Proton (-CHO): Singlet or doublet at 9.3 - 9.5 ppm.^{[1][2][3]}
 - Vinyl Proton (=CH-CH₃): Quartet at 6.4 - 6.6 ppm (Coupled to the methyl group).^{[1][2][3]}

- Vinyl Methyl (-CH=C-CH₃): Doublet at

1.9 - 2.0 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Nonyl Chain: Multiplet at

2.2 - 2.4 ppm (Allylic CH₂), followed by bulk methylenes at 1.2 - 1.4 ppm, and terminal methyl at 0.88 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Regulatory & Safety Profile

For drug development and cosmetic applications, compliance with global inventories is mandatory.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- TSCA (USA): Listed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- EINECS (EU): 229-772-9.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- REACH: Registered.
- IFRA (Fragrance): No specific ban, but subject to general aldehyde standards regarding sensitization.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- AICIS (Australia): Listed (Tier 1 assessment).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Safety Note: As an

-unsaturated aldehyde, this molecule acts as a Michael acceptor.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may exhibit skin sensitization potential.[\[1\]](#)[\[2\]](#)[\[3\]](#) Handle with appropriate PPE (Gloves, Goggles, Fume Hood).[\[1\]](#)[\[2\]](#)[\[3\]](#)

References

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